

Solubility profile of H-Glu(OtBu)-NH₂ hydrochloride in common lab solvents

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Compound of Interest

Compound Name: *H-Glu(OtBu)-NH₂ hydrochloride*

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Solubility Profile of H-Glu(OtBu)-NH₂ Hydrochloride: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility characteristics of **H-Glu(OtBu)-NH₂ hydrochloride** (tert-butyl (4S)-4,5-diamino-5-oxopentanoate hydrochloride), a key building block in peptide synthesis and drug development. Understanding the solubility of this compound in common laboratory solvents is critical for its effective handling, formulation, and application in research and manufacturing.

Core Solubility Data

The solubility of **H-Glu(OtBu)-NH₂ hydrochloride** is influenced by the polarity of the solvent and the presence of functional groups that can engage in hydrogen bonding and ionic interactions. The following table summarizes the available quantitative and qualitative solubility data for this compound in several common laboratory solvents.

Solvent	Type	Solubility (at Room Temperature)	Notes
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	50 mg/mL[1][2]	Ultrasonic assistance is required to achieve this concentration. The hygroscopic nature of DMSO can significantly impact solubility; it is recommended to use newly opened DMSO. [1][2]
Water	Polar Protic	≥ 5.028 mg/mL	A Certificate of Analysis for H-Glu(OtBu)-NH ₂ hydrochloride reports an optical rotation measurement performed at a concentration of 0.5028 g/100mL, indicating at least this level of solubility.[3]
Methanol	Polar Protic	Slightly Soluble	Quantitative data is not readily available, but it is generally observed to have limited solubility.
Co-solvent System	Mixture	≥ 5 mg/mL	A clear solution is achievable in a system containing DMSO, PEG300, Tween-80, and saline. The saturation point in this specific mixture

has not been
determined.^[1]

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of **H-Glu(OtBu)-NH₂ hydrochloride** in a specific solvent. This method is based on the principle of creating a saturated solution and then quantifying the dissolved solute.

Materials:

- **H-Glu(OtBu)-NH₂ hydrochloride**
- Solvent of interest (e.g., water, ethanol, DMSO)
- Analytical balance
- Vortex mixer
- Thermostatic shaker or incubator
- Centrifuge
- Syringe filters (0.22 µm)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer
- Volumetric flasks and pipettes

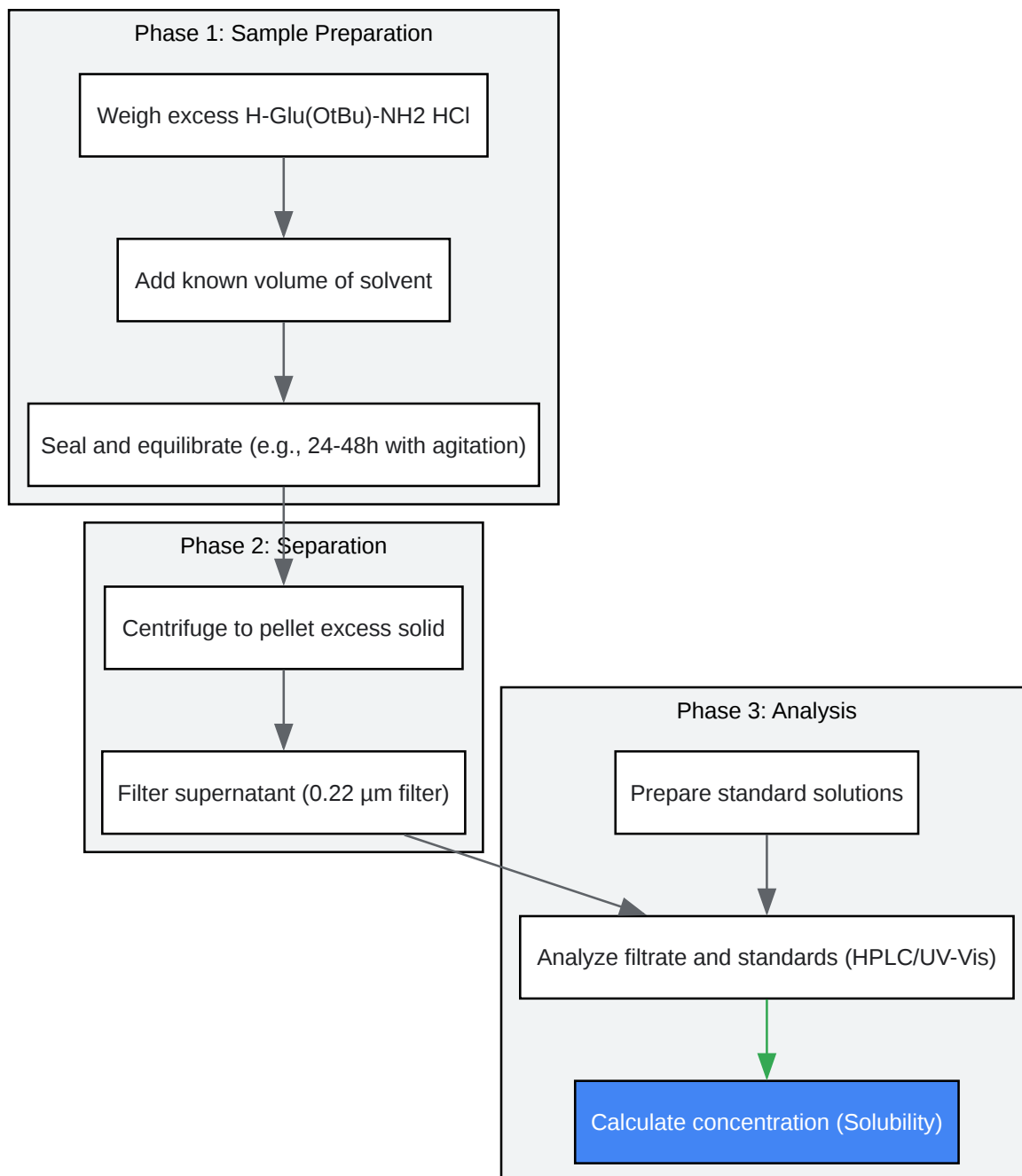
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **H-Glu(OtBu)-NH₂ hydrochloride** to a known volume of the solvent in a sealed vial.
 - Agitate the mixture at a constant temperature (e.g., 25 °C) using a thermostatic shaker for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.

- Separation of Undissolved Solute:
 - Centrifuge the saturated solution to pellet the excess solid.
 - Carefully withdraw the supernatant using a syringe and filter it through a 0.22 μm syringe filter to remove any remaining particulates.
- Quantification of Dissolved Solute:
 - Prepare a series of standard solutions of **H-Glu(OtBu)-NH₂ hydrochloride** of known concentrations in the solvent of interest.
 - Analyze the standard solutions and the filtered saturated solution using a suitable analytical method such as HPLC or UV-Vis spectrophotometry to determine the concentration of the solute.
 - The concentration of the filtered saturated solution represents the solubility of the compound in that solvent at the specified temperature.

Experimental Workflow and Logical Relationships

The following diagrams illustrate the general workflow for determining solubility and the logical relationship of factors influencing the solubility of peptide-like molecules.



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Caption: Workflow for Quantitative Solubility Determination.

Caption: Factors Influencing Solubility.

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